

Application Note: Mass Spectrometry

Fragmentation Analysis of R-(+)-Cibenzoline-d4

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Compound of Interest

Compound Name: *R-(+)-Cibenzoline-d4*

Cat. No.: *B15559506*

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Abstract

This application note provides a detailed protocol and fragmentation analysis of **R-(+)-Cibenzoline-d4**, a deuterated isotopologue of the antiarrhythmic agent R-(+)-Cibenzoline. Understanding the mass spectrometric behavior of labeled compounds is critical for their use as internal standards in quantitative bioanalysis. This document outlines the proposed fragmentation pathway of **R-(+)-Cibenzoline-d4**, supported by a theoretical analysis of its chemical structure. A comprehensive experimental protocol for liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis is provided, along with a summary of expected quantitative data.

Introduction

R-(+)-Cibenzoline is a class Ia antiarrhythmic drug used in the treatment of cardiac arrhythmias. For pharmacokinetic and metabolic studies, a stable isotope-labeled internal standard is essential for accurate quantification by mass spectrometry. **R-(+)-Cibenzoline-d4**, with four deuterium atoms incorporated into the imidazoline ring, serves this purpose. The deuteration at the 4 and 5 positions of the imidazoline ring provides a stable mass shift of +4

Da, allowing for clear differentiation from the unlabeled analyte. This note details the expected fragmentation pattern of **R-(+)-Cibenzoline-d4** under typical collision-induced dissociation (CID) conditions.

Chemical Structures

Compound	Chemical Structure	Molecular Formula	Exact Mass
R-(+)-Cibenzoline	[Image of R-(+)-Cibenzoline structure]	C ₁₈ H ₁₈ N ₂	262.1470
R-(+)-Cibenzoline-d4	[Image of R-(+)-Cibenzoline-d4 structure with deuterium on the imidazoline ring]	C ₁₈ H ₁₄ D ₄ N ₂	266.1721

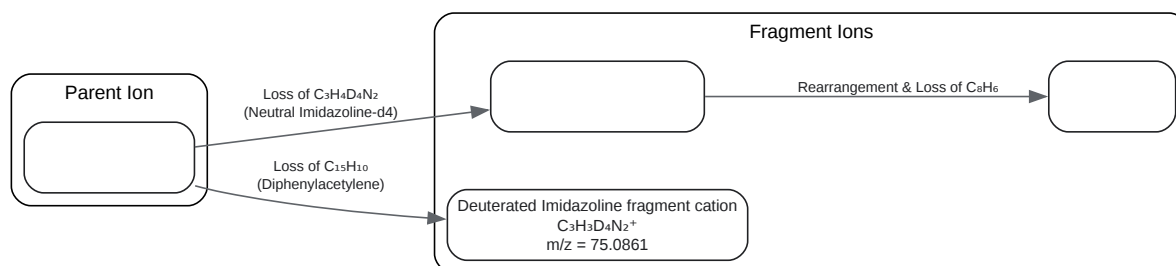
Note: The IUPAC name for **R-(+)-Cibenzoline-d4** is 2-[(1R)-2,2-diphenylcyclopropyl]-4,5-dihydro-1H-imidazole-4,4,5,5-d4.

Proposed Mass Spectrometry Fragmentation Pathway

The fragmentation of **R-(+)-Cibenzoline-d4** is initiated by protonation, typically occurring on one of the nitrogen atoms of the imidazoline ring, which has a high proton affinity. Subsequent collision-induced dissociation is expected to proceed through several key pathways, primarily involving the cleavage of the cyclopropane ring and the bond connecting it to the imidazoline moiety.

The primary fragmentation is anticipated to be the cleavage of the bond between the cyclopropyl and imidazoline rings, leading to the formation of a stable diphenylcyclopropyl cation and a neutral deuterated imidazoline fragment. Another significant fragmentation pathway likely involves the opening of the cyclopropane ring, followed by rearrangement and subsequent fragmentation. The presence of the deuterium atoms on the imidazoline ring will result in a +4 Da mass shift for any fragment ions retaining this moiety.

Below is a DOT language script for a Graphviz diagram illustrating the proposed fragmentation pathway.



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Caption: Proposed ESI-MS/MS fragmentation pathway of **R-(+)-Cibenzoline-d4**.

Quantitative Data Summary

The following table summarizes the expected m/z values for the precursor and major product ions of both R-(+)-Cibenzoline and its deuterated analog, which are crucial for developing a selective reaction monitoring (SRM) or multiple reaction monitoring (MRM) method.

Analyte	Precursor Ion [M+H] ⁺ (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Product Ion 3 (m/z)
R-(+)-Cibenzoline	263.1545	193.1012	71.0604	91.0542
R-(+)-Cibenzoline-d4	267.1794	193.1012	75.0861	91.0542

Experimental Protocols

This section provides a general protocol for the LC-MS/MS analysis of **R-(+)-Cibenzoline-d4**. Optimization of these parameters may be required for specific instrumentation and matrices.

Sample Preparation

- Matrix: Human Plasma
- Method: Protein Precipitation
 - To 100 μ L of plasma, add 300 μ L of acetonitrile containing the internal standard (**R-(+)-Cibenzoline-d4**).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase.

Liquid Chromatography

- LC System: Agilent 1290 Infinity II UHPLC or equivalent.
- Column: Agilent ZORBAX Eclipse Plus C18, 2.1 x 50 mm, 1.8 μ m.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient:

Time (min)	%B
0.0	10
2.5	90
3.5	90
3.6	10

| 5.0 | 10 |

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.

Mass Spectrometry

- MS System: Agilent 6470 Triple Quadrupole MS or equivalent.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Gas Temperature: 325°C.
- Gas Flow: 10 L/min.
- Nebulizer: 20 psi.
- Capillary Voltage: 4000 V.
- MRM Transitions:

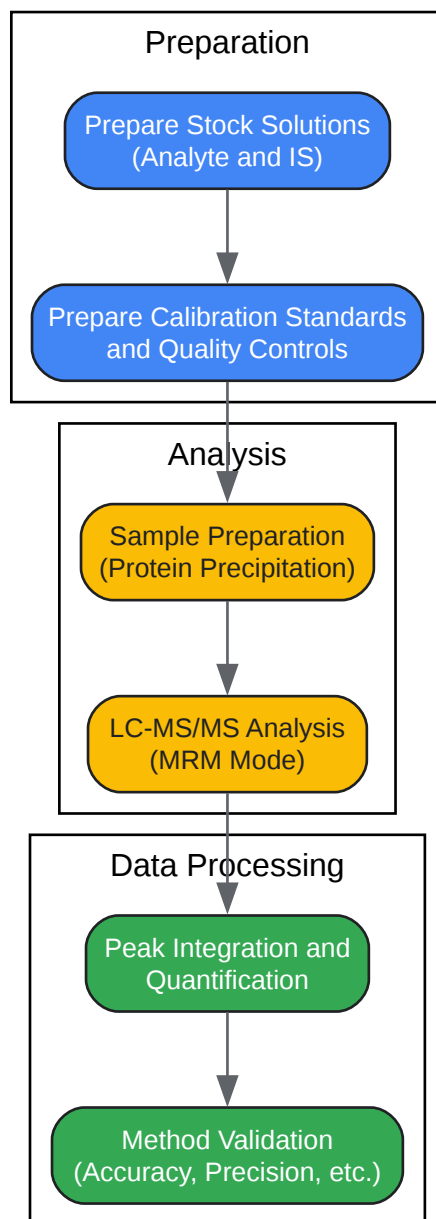
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
R-(+)-Cibenzoline	263.2	193.1	25
	263.2	71.1	35
R-(+)-Cibenzoline-d4	267.2	193.1	25

|| 267.2 | 75.1 | 35 |

Note: Collision energies should be optimized for the specific instrument used.

Logical Workflow for Method Development

The following diagram illustrates the logical workflow for developing a quantitative LC-MS/MS assay using **R-(+)-Cibenzoline-d4** as an internal standard.



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Caption: Logical workflow for quantitative analysis using **R-(+)-Cibenzoline-d4**.

Conclusion

This application note provides a foundational understanding of the mass spectrometric fragmentation of **R-(+)-Cibenzoline-d4** and a practical protocol for its use in quantitative analysis. The proposed fragmentation pattern and the provided experimental conditions can serve as a starting point for method development and validation in regulated and research environments. The stable isotope label on the imidazoline ring ensures robust and reliable quantification of R-(+)-Cibenzoline in complex biological matrices.

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